

Personal protective equipment for handling Fmoc-Phe(3,5-F2)-OH

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Compound of Interest

Compound Name: Fmoc-Phe(3,5-F2)-OH

Cat. No.: B557923

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Essential Safety and Handling Guide for Fmoc-Phe(3,5-F2)-OH

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Fmoc-Phe(3,5-F2)-OH**. The following procedures are designed to ensure a safe laboratory environment and proper management of this chemical.

Physicochemical and Safety Data

Fmoc-Phe(3,5-F2)-OH, also known as N-Fmoc-3,5-difluoro-L-phenylalanine, is a fluorinated amino acid derivative commonly used in peptide synthesis.^[1] While it has no known OSHA hazards, proper handling is essential to minimize exposure and ensure laboratory safety.^[1]

Property	Value	Source
Chemical Formula	C24H19F2NO4	[1] [2]
CAS Number	205526-24-5	[1] [2]
Molecular Weight	423.41 g/mol	[2]
Appearance	Beige powder	[3]
Melting Point	180 - 187 °C	[3]
Boiling Point	513.39°C (estimate)	[3]
Stability	Stable under recommended storage conditions.	[1]
Incompatibilities	Strong oxidizing agents, Strong acids.	[1]
Hazardous Decomposition	Oxides of carbon (CO, CO2), nitrogen oxides (NOx), and hydrogen fluoride gas (HF).	[1]

Personal Protective Equipment (PPE)

A comprehensive assessment of the specific laboratory tasks is necessary to determine the appropriate level of PPE.[\[4\]](#) The minimum required PPE for handling **Fmoc-Phe(3,5-F2)-OH** includes:

- Eye and Face Protection:
 - Safety Glasses: ANSI Z87.1 compliant safety glasses with side shields are the minimum requirement.[\[4\]](#)[\[5\]](#)
 - Goggles: Chemical splash goggles should be worn when there is a risk of splashing, particularly when handling solutions.[\[5\]](#)[\[6\]](#)
 - Face Shield: A face shield, worn in conjunction with safety glasses or goggles, is recommended when handling large quantities of the substance or when there is a significant splash hazard.[\[4\]](#)[\[6\]](#)

- Hand Protection:
 - Gloves: Disposable nitrile gloves are the standard for providing protection against incidental contact with solids and a variety of solvents.[4][5] If direct or prolonged contact is anticipated, consider double-gloving or using more robust chemical-resistant gloves.[4] Always dispose of contaminated gloves in accordance with laboratory procedures and wash hands thoroughly after use.[7]
- Body Protection:
 - Lab Coat: A flame-resistant lab coat that fastens to the collar is mandatory to protect skin and clothing from potential spills.[5][6]
 - Full-body Protection: For tasks with a higher risk of exposure, such as cleaning up large spills, an apron or chemical-resistant suit may be necessary.[5]
- General Laboratory Attire:
 - Long pants and closed-toe shoes are required at all times in the laboratory to protect against spills and physical hazards.[4][5]

Operational Plan: Handling and Storage

Engineering Controls

- Ventilation: Work with **Fmoc-Phe(3,5-F₂)-OH** in a well-ventilated area. A certified chemical fume hood is recommended, especially when handling the powder, to minimize inhalation of dust particles.[1][7] Ensure appropriate exhaust ventilation is available where dust may be formed.[1][3]

Safe Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Read and understand the Safety Data Sheet (SDS).[8]
- Weighing: When weighing the solid, do so in a fume hood or an enclosure with dedicated exhaust to prevent the dispersion of dust. Avoid creating dust and aerosols.[1][7]

- Dissolving: When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- General Hygiene: Avoid contact with skin and eyes.^{[1][7]} Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the chemical and before leaving the lab.^[1]

Storage

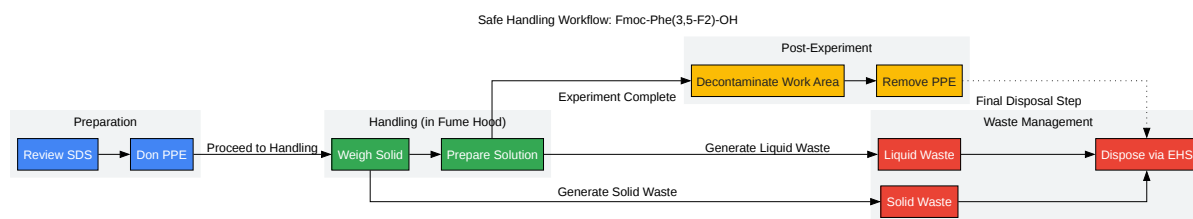
- Store in a cool, dry, and well-ventilated place.^{[1][7]}
- Keep the container tightly closed to prevent moisture absorption and contamination.^{[1][7]}
- Store away from incompatible materials such as strong oxidizing agents and strong acids.^[1]

Disposal Plan

- Waste Collection: All waste materials, including unused product, contaminated gloves, and weighing papers, should be collected in a designated and properly labeled hazardous waste container.
- Spill Management:
 - Small Spills: For small spills of the solid, carefully sweep up the material, avoiding dust generation, and place it in a suitable container for disposal.^[1]
 - Large Spills: For larger spills, evacuate the area and follow your institution's emergency procedures for chemical spills.
- Disposal Regulations: Dispose of all chemical waste in accordance with local, state, and federal regulations. Do not allow the product to enter drains.^[1]

Experimental Workflow Diagram

The following diagram outlines the standard workflow for safely handling **Fmoc-Phe(3,5-F2)-OH** from receipt to disposal.



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Caption: Workflow for the safe handling of **Fmoc-Phe(3,5-F2)-OH**.

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